

Essential Safety and Logistical Information for Handling Chloroguanabenz Acetate

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Compound of Interest

Compound Name: *Chloroguanabenz acetate*

Cat. No.: *B1192500*

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for **Chloroguanabenz acetate**, including personal protective equipment (PPE), emergency procedures, and disposal plans.

Chemical Identifier:

- Name: **Chloroguanabenz acetate**
- Synonyms: Guanabenz Acetate, 1-[(E)-2,3,6-Trichlorophenylmethylenamino]guanidine[1]
- CAS Number: 23256-50-0[2]

Hazard Summary: **Chloroguanabenz acetate** is a hazardous substance that requires careful handling. Key hazards include:

- Toxic if swallowed.[2]
- Causes serious eye damage.
- Suspected of causing cancer.
- May damage fertility or the unborn child.
- May cause harm to breast-fed children.

- Causes damage to organs through prolonged or repeated exposure (Central nervous system, Blood, Immune system, Kidney).
- Very toxic to aquatic life with long-lasting effects.
- Corrosive to the respiratory tract.

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is crucial to minimize exposure risk.

Protection Type	Recommended Equipment	Specification/Standard
Eye/Face Protection	Safety glasses with side-shields, or goggles.	Conforming to EN166 or equivalent.
Skin Protection	Chemical-resistant, impervious gloves.	Full contact: Butyl rubber (0.3 mm); Splash contact: Nitrile rubber (0.11 mm).
Protective clothing.	---	
Respiratory Protection	Required when dusts are generated.	P3 (EN 143) particle filter.
Hand Protection	Handle with gloves.	Gloves must be inspected prior to use.

Emergency Procedures

Immediate and appropriate response to accidental exposure is critical.

Exposure Scenario	First Aid Measures
If Inhaled	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Consult a physician.
In Case of Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. [2] Immediately call an ophthalmologist.
If Swallowed	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician. [2]

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Keep container tightly closed in a dry and well-ventilated place.
- Store locked up.[\[2\]](#)
- Recommended storage temperature: Long-term at -20°C, short-term at +4°C.[\[1\]](#)

Spill Management: In the event of a spill, follow these steps:

- Evacuate: Evacuate personnel from the immediate area.
- Ventilate: Ensure adequate ventilation.

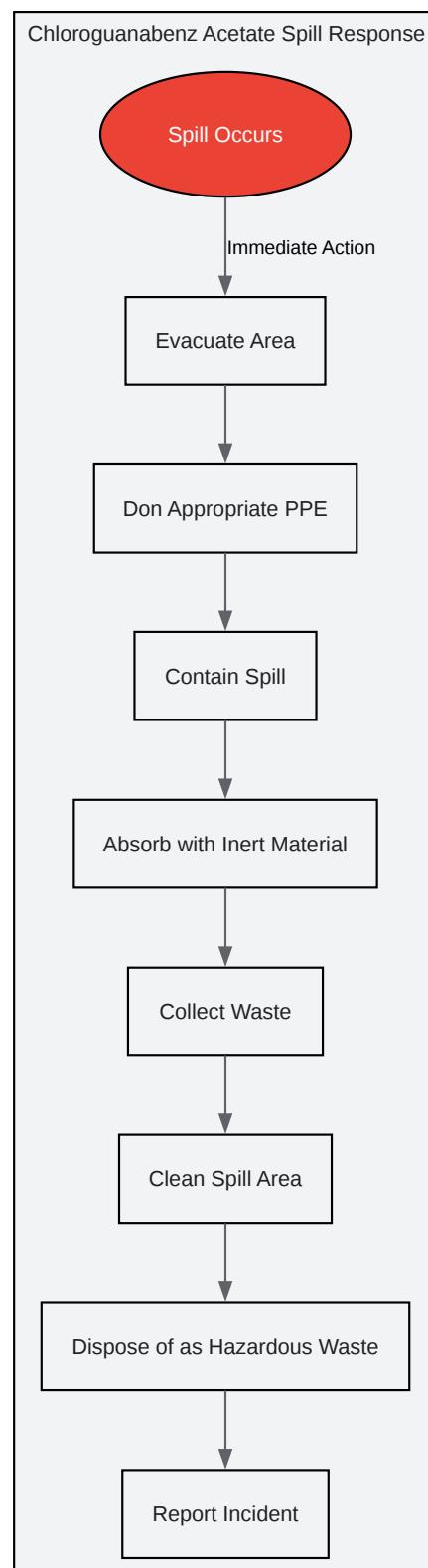
- Contain: Prevent further spread of the material. Do not let product enter drains.
- Absorb: Take up with inert absorbent material and dispose of as hazardous waste.
- Clean: Clean the affected area thoroughly.
- Dispose: Dispose of waste in accordance with local regulations.

Disposal:

- Dispose of contents/container to an approved waste disposal plant.[\[3\]](#)
- Product and contaminated packaging should be disposed of as hazardous waste.

Experimental Workflow: Chemical Spill Response

The following diagram outlines the procedural flow for safely managing a **Chloroguanabenz acetate** spill.



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Caption: Workflow for handling a **Chloroguanabenz acetate** spill.

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